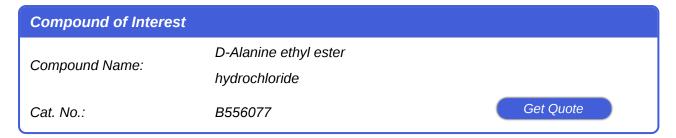


Technical Guide on the Melting Point of D-Alanine Ethyl Ester Hydrochloride

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the melting point of **D-Alanine ethyl ester hydrochloride**, a crucial physical property for its identification, purity assessment, and application in research and pharmaceutical development. The document details its reported melting point, the standard experimental protocol for its determination, and a visual workflow of the process.

Core Data Presentation

D-Alanine ethyl ester hydrochloride is an amino acid derivative used as a building block in peptide synthesis.[1] Its physical properties are essential for handling, formulation, and quality control. The key quantitative data for this compound are summarized below.



Property	Value	Source(s)
Melting Point	78 - 83 °C	Chem-Impex[1]
CAS Number	6331-09-5	Chem-Impex, MedChemExpress, Santa Cruz Biotechnology[1][2][3]
Molecular Formula	C5H11NO2·HCl	Chem-Impex, Santa Cruz Biotechnology[1][3]
Molecular Weight	153.61 g/mol	PubChem, MedChemExpress, Santa Cruz Biotechnology[2][3] [4]
Appearance	White powder	Chem-Impex[1]

Note: The racemic mixture, DL-Alanine ethyl ester hydrochloride (CAS 617-27-6), is reported to have a melting point of 85-87 °C, which illustrates how stereochemistry can influence this physical property.

Experimental Protocol: Melting Point Determination

The determination of a melting point is a fundamental technique for characterizing crystalline solids and assessing their purity.[5] The standard and most widely accepted procedure is the capillary method, which is recognized by major pharmacopeias.[6]

Objective: To accurately measure the temperature range over which **D-Alanine ethyl ester hydrochloride** transitions from a solid to a liquid state.

Methodology: Capillary Method

- Sample Preparation:
 - Ensure the **D-Alanine ethyl ester hydrochloride** sample is a fine, dry powder. If the
 crystals are large, gently pulverize them using a mortar and pestle to ensure uniform
 packing.[7]

Foundational & Exploratory



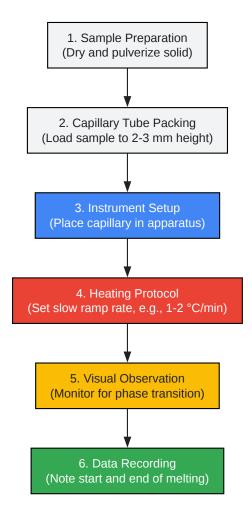
- Place a small amount of the powdered sample onto a clean, dry surface like a watch glass.[5]
- Capillary Tube Packing:
 - Obtain a thin-walled glass capillary tube that is sealed at one end.[5]
 - Press the open end of the capillary tube into the sample pile, forcing a small amount of the solid into the tube.
 - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom.[7]
 To achieve dense packing, drop the capillary tube, sealed-end down, through a long glass tube onto the benchtop.[7]
 - Repeat until the packed sample column is approximately 2-3 mm high.[7]
- Instrument Setup and Measurement:
 - Place the packed capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp or a digital equivalent).[5][8]
 - Initial Rapid Determination (if melting point is unknown): Set a fast heating ramp (e.g., 10-20 °C/minute) to determine an approximate melting range. This prevents spending excessive time on the precise measurement.[8] Allow the apparatus to cool before the next step.
 - Precise Determination: Using a fresh sample, set the starting temperature to at least 10-15
 C below the approximate melting point found.
 - Set the heating ramp rate to a slow value, typically 1-2 °C per minute, to ensure the temperature of the heating block and the sample are in thermal equilibrium.[5][8]
- Observation and Data Recording:
 - Observe the sample through the magnified viewfinder.
 - Record the temperature at the onset of melting, which is when the first tiny droplet of liquid
 is visible.[5][7] The sample may also begin to glisten or shrink just before this point.[7]



- Continue heating and record the temperature when the entire sample has transformed into a clear liquid.[5]
- The recorded values constitute the melting range. A pure compound typically exhibits a sharp melting range of 0.5-1.0 °C.[5] Impurities tend to depress the melting point and broaden the range.[5]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the capillary method for determining the melting point of a chemical compound like **D-Alanine ethyl ester hydrochloride**.



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Caption: Workflow for melting point determination.



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